

Compound of Interest

Compound Name: 20-Methyltetracosanoyl-CoA

Cat. No.: B15549702

Prepared for: Researchers, Scientists, and Drug Development Professionals

Executive Summary:

20-Methyltetracosanoyl-CoA is a saturated, methyl-branched very-long-chain fatty acyl-CoA (VLCFA-CoA). While direct experimental data on this s for its study, and visual diagrams of the key processes.

Introduction to 20-Methyltetracosanoyl-CoA

20-Methyltetracosanoyl-CoA is the activated form of 20-methyltetracosanoic acid, a C25 iso-branched-chain fatty acid. As a VLCFA-CoA, it is a sub

Inferred Metabolic Pathways

The metabolism of **20-Methyltetracosanoyl-CoA** can be divided into three main stages: biosynthesis via fatty acid elongation, degradation through p

Biosynthesis: Fatty Acid Elongation

The synthesis of **20-Methyltetracosanoyl-CoA** is presumed to occur through the fatty acid elongation pathway located in the endoplasmic reticulum.

Based on studies of other branched-chain fatty acids, the elongation of an iso-fatty acid primer would be carried out by specific ELOVL enzymes. The

```
digraph "Biosynthesis of 20-Methyltetracosanoyl-CoA" {
  graph [rankdir="LR", splines=ortho, nodesep=0.4];
  node [shape=box, style="filled", fontname="Arial", fontsize=10, margin="0.1,0.1"];
  edge [fontname="Arial", fontsize=9];

  // Nodes
  "Iso-Fatty_Acyl_CoA_Primer" [label="Iso-Fatty Acyl-CoA\n(e.g., C17:0-iso-CoA)", fillcolor="#F1F3F4", fontcolor="#202124"];
  "Malonyl_CoA" [label="Malonyl-CoA", fillcolor="#F1F3F4", fontcolor="#202124"];
  "Elongation_Cycle" [label="Fatty Acid Elongation Cycle\n(4 steps)", shape=ellipse, fillcolor="FFFFFF", fontcolor="black"];
  "20_Methyltetracosanoyl_CoA" [label="20-Methyltetracosanoyl-CoA\n(C25:0-iso-CoA)", fillcolor="#4285F4", fontcolor="white"];
  "ELOVL" [label="ELOVL Enzymes\n(e.g., ELOVL1, 3, 7)", shape=cds, fillcolor="#34A853", fontcolor="FFFFFF"];
  "ACSVL" [label="ACSVL", shape=cds, fillcolor="#EA4335", fontcolor="FFFFFF"];
  "20_Methyltetracosanoic_Acid" [label="20-Methyltetracosanoic Acid", fillcolor="#F1F3F4", fontcolor="#202124"];
  "CoA" [label="CoA", fillcolor="#F1F3F4", fontcolor="#202124"];
  "ATP" [label="ATP", fillcolor="#F1F3F4", fontcolor="#202124"];
  "AMP_PP_i" [label="AMP + PPi", fillcolor="#F1F3F4", fontcolor="#202124"];

  // Edges
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  "Malonyl_CoA" -> "Elongation_Cycle";
  "Elongation_Cycle" -> "20_Methyltetracosanoic_Acid" [label="Multiple Cycles"];
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```
"ELOVL" -> "Elongation_Cycle" [style=dashed, arrowhead=none];
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"CoA" -> "20_Methyltetracosanoyl_CoA";
"ATP" -> "ACSVL" [style=dashed];
"ACSVL" -> "20_Methyltetracosanoyl_CoA" [label="Activation", style=dashed, arrowhead=open];
"20_Methyltetracosanoyl_CoA" -> "AMP_PP_i" [style=invis];
}
```

Incorporation into Complex Lipids

A primary function of VLCFA-CoAs is their role as substrates for the synthesis of complex lipids, particularly

```
```dot
digraph "Incorporation into Ceramides" {
 graph [rankdir="LR", splines=ortho, nodesep=0.4];
 node [shape=box, style="filled", fontname="Arial", fontsize=10, margin="0.1,0.1"];
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 "Sphingoid_Base" [label="Sphingoid Base\n(e.g., Sphinganine)", fillcolor="#F1F3F4", fontcolor="#202124"];
 "CerS" [label="Ceramide Synthase\n(e.g., CerS2/3)", shape=cds, fillcolor="#EA4335", fontcolor="#FFFFFF"];
 "Ceramide" [label="C25-iso-Ceramide", fillcolor="#FBBC05", fontcolor="#202124"];
 "Complex_Sphingolipids" [label="Complex Sphingolipids\n(Sphingomyelin, etc.)", fillcolor="#F1F3F4, fontcolor:
 "CoA" [label="CoA", fillcolor="#F1F3F4", fontcolor="#202124"];

 // Edges
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 "Sphingoid_Base" -> "CerS";
 "CerS" -> "Ceramide";
 "Ceramide" -> "Complex_Sphingolipids";
 "CerS" -> "CoA" [label="Release"];
}
```

## Potential Roles in Health and Disease

The functions of **20-Methyltetracosanoyl-CoA** are likely tied to the roles of the complex lipids it helps form.

- Membrane Structure and Function: As a component of sphingolipids, it would contribute to the structure and function of cell membranes.
- Neurological Function: VLCFAs are highly enriched in the nervous system, particularly in myelin. While the specific role of 20-methyltetracosanoyl-CoA in neurological function is not yet clear, its presence in myelin suggests it may play a role in the development and maintenance of the nervous system.
- Signaling: Ceramide and other sphingolipid metabolites are potent signaling molecules involved in apoptosis, cell growth, and differentiation. 20-methyltetracosanoyl-CoA may be involved in these processes through its conversion to ceramide and other signaling molecules.

## Conclusion and Future Directions

While the direct study of **20-Methyltetracosanoyl-CoA** is in its infancy, its metabolic pathways and functions are beginning to be elucidated.

Future research should focus on:

- The development of specific analytical standards for **20-Methyltetracosanoyl-CoA** to enable its accurate quantification and measurement in biological samples.
- The characterization of the substrate specificities of ELOVL and CerS enzymes with respect to C25 iso-acyl-CoAs.
- Investigating the presence and abundance of lipids containing 20-methyltetracosanoic acid in different tissues and cell types.

- Elucidating the specific biophysical effects of C25 iso-acyl chains on membrane properties.

By addressing these knowledge gaps, a more complete picture of the endogenous function of **20-Methyltetracosan**

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## References

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